

A Technical Guide to the Spectroscopic Data of 2,4-Dichlorotoluene

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Compound of Interest

Compound Name: 2,4-Dichlorotoluene

Cat. No.: B165549

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This guide provides an in-depth analysis of the spectroscopic data for **2,4-Dichlorotoluene**, a compound frequently used as a pesticide and pharmaceutical intermediate.^[1] The following sections present key data from Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analyses, along with the experimental protocols for obtaining such data. This information is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of this molecule's structural and spectroscopic properties.

Molecular and Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **2,4-Dichlorotoluene** (CAS No. 95-73-8).

Table 1: ¹H NMR Spectral Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.35	d	1H	H-6
7.18	dd	1H	H-5
7.08	d	1H	H-3
2.32	s	3H	-CH ₃

Data sourced from publicly available spectra. Solvent: CDCl₃. Instrument: 90 MHz NMR Spectrometer.[2]

Table 2: ¹³C NMR Spectral Data

Chemical Shift (ppm)	Assignment
138.2	C-1
135.5	C-2
132.0	C-4
131.5	C-6
129.8	C-5
127.2	C-3
20.5	-CH ₃

Data sourced from publicly available spectra.[3]

Table 3: Mass Spectrometry Data

m/z	Relative Intensity (%)	Assignment
162	14	[M+2] ⁺
160	20	[M] ⁺
127	32	[M-Cl] ⁺
125	100	[M-Cl] ⁺ (isotope)
89	17	[C ₇ H ₅] ⁺

Data obtained via Gas Chromatography-Mass Spectrometry (GC-MS).[4] The molecular weight of **2,4-Dichlorotoluene** is 161.03 g/mol .[5][6]

Table 4: Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
3050-3100	Medium	Aromatic C-H Stretch
2850-3000	Medium	Aliphatic C-H Stretch (-CH ₃)
1580, 1480, 1450	Strong	C=C Aromatic Ring Stretch
1050-1090	Strong	C-Cl Stretch
800-850	Strong	C-H Out-of-plane Bending

General IR data for dichlorinated toluene derivatives. Specific peak values may vary based on the sampling method.

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of liquid samples like **2,4-Dichlorotoluene**.

2.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A small amount of **2,4-Dichlorotoluene** (typically 5-20 mg for ¹H NMR and 20-50 mg for ¹³C NMR) is accurately weighed and dissolved in approximately 0.6-0.7 mL of a deuterated solvent, such as Chloroform-d (CDCl₃).^{[7][8]} The sample is thoroughly mixed to ensure homogeneity.
- **Sample Transfer:** The solution is carefully transferred into a clean 5 mm NMR tube using a pipette, avoiding the introduction of air bubbles.^{[7][8]} The outside of the tube is wiped clean to remove any contaminants.^[7]
- **Data Acquisition:** The NMR tube is placed in the spectrometer. The experiment begins with locking the spectrometer to the deuterium signal of the solvent and then shimming the magnetic field to optimize its homogeneity.^[7] A standard one-pulse experiment is typically sufficient for acquiring a ¹H spectrum, while ¹³C NMR may require a greater number of scans to achieve a good signal-to-noise ratio.^[9]

2.2 Infrared (IR) Spectroscopy

For a liquid sample such as **2,4-Dichlorotoluene**, a "neat" spectrum is often acquired.^[10]

- **Sample Preparation:** One to two drops of the pure liquid are placed directly onto the surface of a salt plate (e.g., NaCl or KBr).^[10]
- **Sample Mounting:** A second salt plate is carefully placed on top of the liquid drop to create a thin film "sandwich".^[10]
- **Data Acquisition:** The prepared salt plate assembly is placed in the sample holder of the IR spectrometer. The spectrum is then recorded. After analysis, the salt plates are rinsed with a dry solvent like acetone and dried.^[10]

2.3 Mass Spectrometry (MS)

Mass spectrometry of **2,4-Dichlorotoluene** is commonly performed using a Gas Chromatograph-Mass Spectrometer (GC-MS) system.

- **Sample Introduction:** A dilute solution of the sample is injected into the GC, where it is vaporized and separated from the solvent and any impurities.
- **Ionization:** As the **2,4-Dichlorotoluene** elutes from the GC column, it enters the mass spectrometer's ion source. Electron Impact (EI) is a common ionization method where high-energy electrons bombard the molecules, causing them to ionize and fragment.
- **Mass Analysis:** The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of each ion, generating a mass spectrum that shows the relative intensity of different fragments.

Visualizations

3.1 Molecular Structure and Proton Assignments

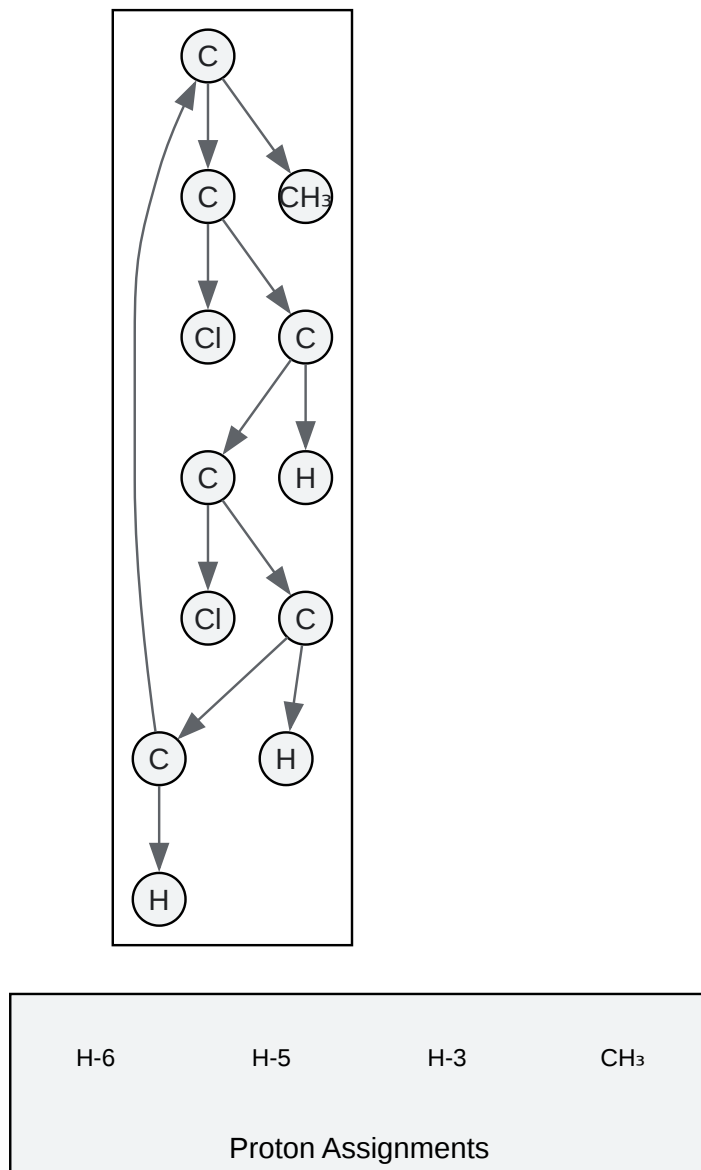


Figure 1: Molecular Structure of 2,4-Dichlorotoluene with Proton Assignments

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Caption: Molecular Structure of **2,4-Dichlorotoluene** with Proton Assignments.

3.2 General Spectroscopic Analysis Workflow

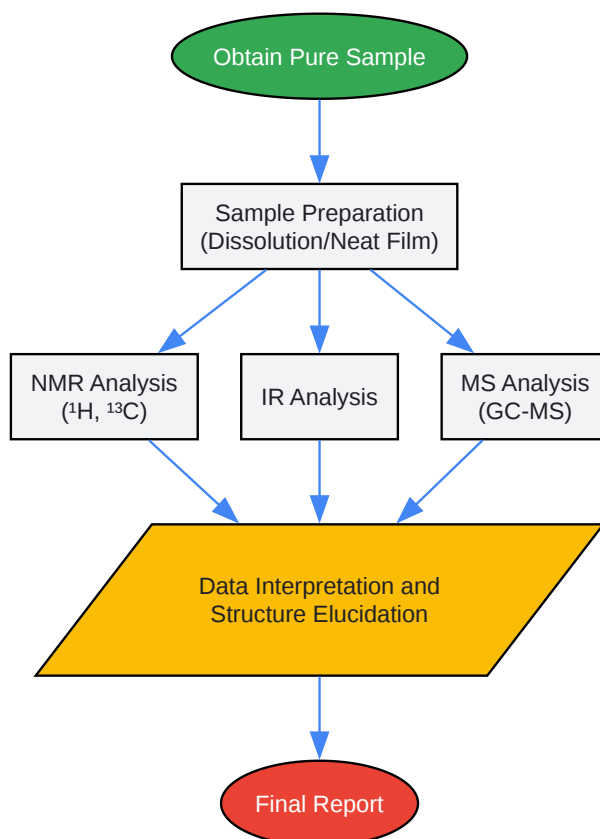


Figure 2: General Workflow for Spectroscopic Analysis of an Organic Compound

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Caption: General Workflow for Spectroscopic Analysis of an Organic Compound.

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